

natural sources of methyl octanoate

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Compound Focus: Methyl Octanoate

CAS No.: 111-11-5

Cat. No.: S576137

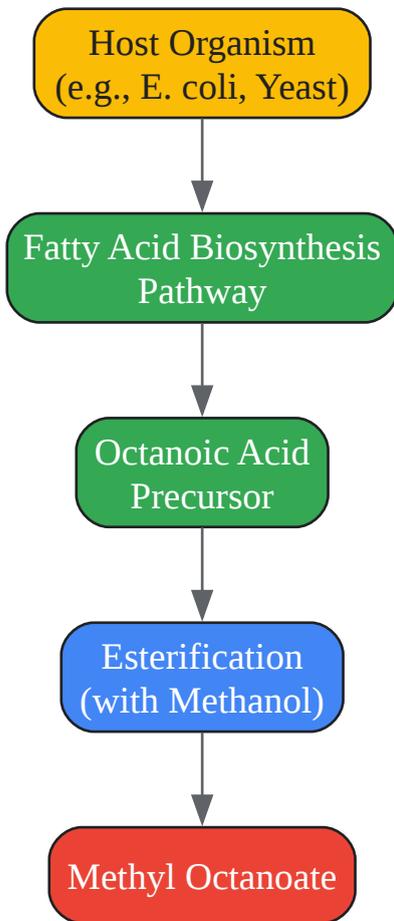
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Natural Sources and Biosynthesis

Methyl octanoate is found in nature and can be produced through biological pathways.

- **Natural Occurrence:** It is naturally present in various foods and wine, and in the milk of some mammals [1] [2].
- **Biosynthesis:** In microorganisms, it can be derived from fatty acid biosynthesis pathways. A key strategy for producing such compounds is the "**Evolutionary Design (ED)**" approach, which leverages existing metabolic pathways in organisms like *E. coli* or yeast to synthesize target molecules [3]. This involves using biological databases to identify and engineer extrinsic pathways based on similar molecular structures.

The following diagram illustrates the core conceptual pathway for the biosynthesis of **methyl octanoate**, moving from fundamental biological precursors to the final ester.



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*Diagram 1: Conceptual biosynthetic pathway for **Methyl Octanoate** production in engineered microorganisms.*

Experimental Analysis and Protocols

For researchers, analyzing **methyl octanoate**, especially from natural matrices, involves specific extraction and chromatographic techniques.

Simultaneous Distillation-Extraction (SDE)

This technique efficiently isolates volatile compounds like **methyl octanoate** from complex samples [4].

- **Principle:** The process simultaneously uses steam distillation to separate volatiles from the sample and solvent extraction to capture them. The vapors from both the sample flask and the organic solvent flask are condensed together, allowing the compounds to transfer into the organic phase, which is then collected for analysis [4].
- **Apparatus Setup:** The specialized SDE apparatus has two main flasks. One contains the sample mixed with water, and the other contains a high-purity, water-immiscible organic solvent like dichloromethane [4]. Both are heated to create vapors that meet and mix in a central condenser. The apparatus design differs based on whether the solvent is denser or lighter than water [4].
- **Optimization:** The recovery efficiency R of a target analyte is modeled by the equation:
$$R = \frac{K_w V_s}{K_w V_s + K_s V_w} \left(1 - \exp\left[-\frac{(K_w V_s + K_s V_w) U_s U_w}{V_w V_s (U_w + K U_s)} t\right]\right)$$
 where K is the solvent-to-water partition coefficient, K_w is the air-to-water partition coefficient, and K_s is the air-to-solvent partition coefficient [4]. Parameters like V_s (solvent volume), V_w (water volume), and t (time) can be adjusted to maximize yield. **Salting out** the water sample can also improve recovery [4].

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- **Sample Preparation:** Extracted samples from SDE or other methods (e.g., liquid-liquid extraction) are often concentrated under a gentle stream of nitrogen before injection [4].
- **Analysis:** The concentrated extract is injected into a GC-MS system. **Methyl octanoate** is identified by matching its retention time and mass spectrum against an authentic standard [4]. It can also be part of a Fatty Acid Methyl Ester (FAME) mix used for profiling [2].

Chemical Properties and Safety

Understanding its physical properties and handling precautions is essential for laboratory work.

Property	Value / Description
Solubility in Water	150 mg/L at 20°C (moderate) [1]
Solubility in Organic Solvents	Soluble in alcohols, chloroform, acetone [2]
Boiling Point	192 - 194 °C [5]
Density	0.877 g/mL [5]

Property	Value / Description
Flash Point	73 °C (flammable liquid) [1]
Octanol-Water Partition Coefficient (Log P)	3.32 (high) [1]

Safety Notes: **Methyl octanoate** is classified as a **flammable liquid** [6]. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back. It is insoluble in water and floats on the surface [6]. As an ester, it can react vigorously with strong oxidizing acids and caustic solutions [6]. Always wear appropriate personal protective equipment (PPE) and refer to the Safety Data Sheet (SDS) before use.

Research Context and Applications

Methyl octanoate is significant in several advanced research contexts:

- **Biofuel Research:** As a Fatty Acid Methyl Ester (FAME), it is a model compound for **biodiesel** research. Studies focus on its **deoxygenation** over catalysts like Pt/Al₂O₃ to produce hydrocarbon fuels [4].
- **Oxidation Marker:** It is a known volatile decomposition product of lipid hydroperoxides, especially from omega-3 fatty acids like methyl linolenate. Its detection can indicate the extent of lipid oxidation in oils and foods [4].
- **Flavor and Fragrance:** Due to its pleasant, fruity odor, it is widely used as a flavoring agent and fragrance component [5] [7].

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References

1. Methyl octanoate [sitem.herts.ac.uk]
2. Methyl octanoate [solubilityofthings.com]

3. Biosynthesis pathways of expanding carbon chains for ...
[biotechnologyforbiofuels.biomedcentral.com]
4. Methyl Octanoate - an overview [sciencedirect.com]
5. Methyl n-octanoate [chemimpex.com]
6. METHYL OCTANOATE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]
7. What is Methyl ? Uses, How It Works & Top Companies... Octanoate [linkedin.com]

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